

Application Note: Kinetic Characterization of N-(quinolin-2-ylmethyl)cyclopropanamine in LSD1 Inhibition

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Compound of Interest

Compound Name: *N-(quinolin-2-ylmethyl)cyclopropanamine*
CAS No.: 1042639-29-1
Cat. No.: B1461221

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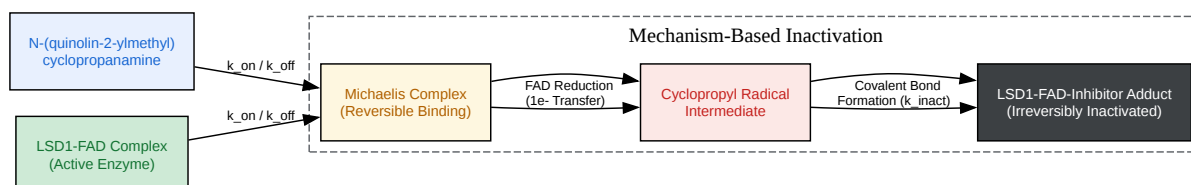
Introduction & Mechanism of Action

N-(quinolin-2-ylmethyl)cyclopropanamine belongs to a class of inhibitors that exploit the catalytic mechanism of the target enzyme to form a covalent bond, resulting in irreversible inhibition.

- Target Enzyme: LSD1 (KDM1A), an epigenetic eraser that demethylates mono- and dimethylated Lysine 4 on Histone H3 (H3K4me1/2).[\[1\]](#)[\[2\]](#)
- Mechanism: Single-electron transfer (SET) from the inhibitor's amine to the enzyme's FAD cofactor initiates the opening of the strained cyclopropane ring. This generates a reactive radical intermediate that forms a covalent adduct with FAD (typically at the N5 or C4a position), permanently disabling the enzyme.
- Structural Significance: The cyclopropanamine acts as the "warhead." The quinolin-2-ylmethyl group acts as the "selectivity anchor," occupying the hydrophobic sub-pocket of

LSD1 (the "amine oxidase domain") to prevent off-target inhibition of MAO-A/B, which have smaller active sites.

Mechanistic Pathway (DOT Diagram)



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Caption: Kinetic pathway of LSD1 inactivation. The inhibitor binds reversibly () before undergoing catalytic activation to form a covalent FAD adduct ().

Experimental Protocols

Protocol A: LSD1 Peroxidase-Coupled Fluorescence Assay

This assay measures the production of Hydrogen Peroxide (), a byproduct of the LSD1 demethylation reaction.

reacts with Amplex Red (10-acetyl-3,7-dihydroxyphenoxazine) in the presence of Horseradish Peroxidase (HRP) to produce highly fluorescent Resorufin.

Materials & Reagents

Component	Specification	Concentration (Final)
Enzyme	Recombinant Human LSD1 (KDM1A)	10–50 nM
Substrate	H3K4me2 (1-21) peptide	(approx. 10–20 μ M)
Inhibitor	N-(quinolin-2-ylmethyl)cyclopropanamine	0.1 nM – 10 μ M (Serial Dilution)
Coupling Enzyme	Horseradish Peroxidase (HRP)	0.05 U/mL
Reporter	Amplex Red Reagent	50 μ M
Assay Buffer	HEPES (pH 7.5), NaCl, BSA, Tween-20	50 mM, 50 mM, 0.01%, 0.01%

Step-by-Step Methodology

1. Compound Preparation:

- Dissolve **N-(quinolin-2-ylmethyl)cyclopropanamine** in 100% DMSO to a stock concentration of 10 mM.
- Prepare a 10-point serial dilution (1:3) in Assay Buffer. Ensure final DMSO concentration is <1% to prevent enzyme denaturation.

2. Enzyme Pre-Incubation (Critical Step):

- Why: As a mechanism-based inhibitor, potency is time-dependent. You must allow time for the covalent bond to form.
- Dispense 20 μ L of diluted Inhibitor into a black 384-well plate.
- Add 20 μ L of 2X LSD1 Enzyme solution.
- Incubate for 30 minutes at Room Temperature (RT).

3. Reaction Initiation:

- Prepare a 2X Substrate Mix containing H3K4me2 peptide, Amplex Red, and HRP in Assay Buffer.
- Add 40 μ L of 2X Substrate Mix to the pre-incubated enzyme-inhibitor wells.

4. Detection:

- Immediately place plate in a fluorescence microplate reader.
- Excitation: 530–540 nm | Emission: 590 nm.
- Mode: Kinetic read (measure every 2 minutes for 60 minutes).

5. Data Analysis:

- Calculate the slope (RFU/min) of the linear portion of the curve.
- Normalize slope to DMSO control (100% Activity) and No-Enzyme control (0% Activity).
- Fit data to a 4-parameter logistic equation to determine

.

Protocol B: Determination of and

For covalent inhibitors,

is dependent on pre-incubation time. The true potency metrics are

(affinity of reversible binding) and

(rate of covalent inactivation).

Experimental Design:

- Prepare 5 different concentrations of inhibitor () ranging from to

- Incubate enzyme with each inhibitor concentration for varying times (= 0, 5, 10, 20, 40, 60 min).
- At each time point, dilute an aliquot 100-fold into a reaction mixture containing saturating substrate (to "jump" the reaction and stop further inhibition).
- Measure residual enzyme activity ().

Calculation:

- Plot vs. Pre-incubation Time () for each .
- The slope of each line is the observed inactivation rate constant, .
- Plot vs. using the hyperbolic equation:
- Solve for (max inactivation rate) and (inhibitor concentration at half-maximal rate).

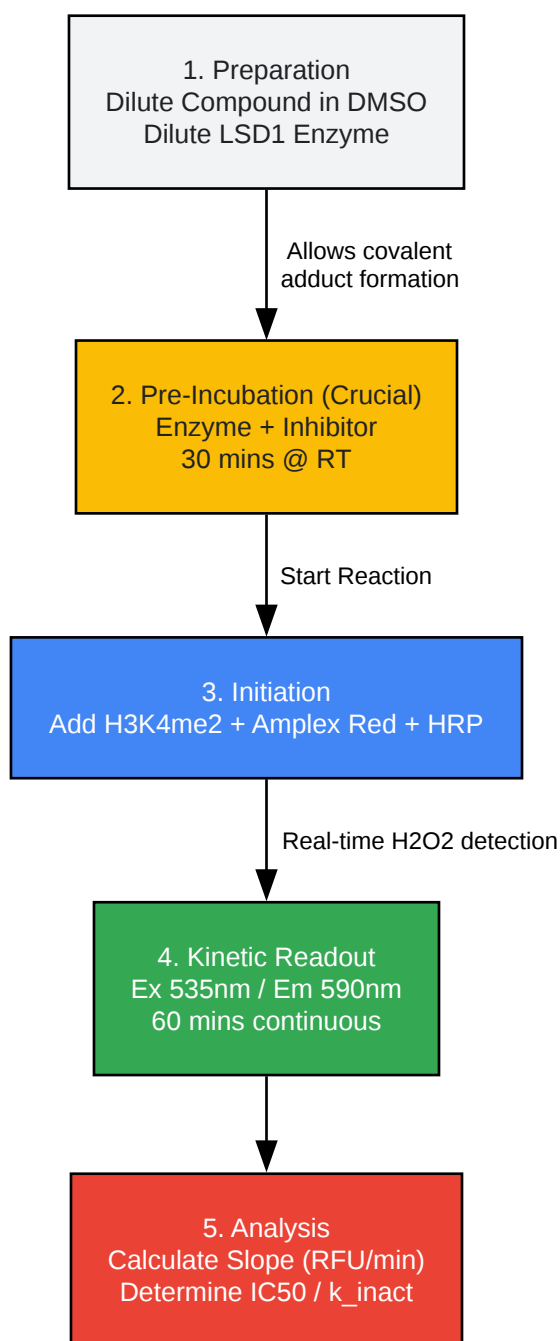
Protocol C: Selectivity Profiling (MAO-A/B Counter-Screen)

To confirm the quinoline moiety confers selectivity, test against Monoamine Oxidases.

Method: MAO-Glo™ Assay (Promega) or similar luciferin-based detection.

- Enzymes: Recombinant MAO-A and MAO-B.
- Substrate: Luciferin derivative (substrate for MAO).
- Protocol:
 - Incubate MAO enzyme + Inhibitor (10 μ M fixed dose) for 30 mins.
 - Add Luciferin substrate.
 - Add Luciferin Detection Reagent (stops reaction, generates light).
 - Measure Luminescence.
- Success Criteria:
 - inhibition of LSD1 at 100 nM, with
 - inhibition of MAO-A/B at 10 μ M (Selectivity Ratio > 100).

Assay Workflow Diagram



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Caption: Step-by-step workflow for the LSD1 Peroxidase-Coupled Inhibition Assay.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
High Background Fluorescence	Amplex Red oxidation by light or contaminants.	Protect reagents from light. Use fresh buffers. Ensure no sodium azide is present (inhibits HRP).
Non-Linear Kinetics	Substrate depletion or Enzyme instability.	Reduce enzyme concentration. Add BSA (0.01%) to stabilize LSD1. Ensure substrate conversion.
No Time-Dependency Observed	Inhibitor is not binding covalently or pre-incubation is too short.	Verify compound structure.[3] [4][5] Extend pre-incubation to 60 mins. Ensure pH is 7.5–8.0 (protonation state of amine matters).
Steep Hill Slope (>2)	Aggregation-based inhibition.	Add 0.01% Triton X-100 or Tween-20 to assay buffer to disrupt promiscuous aggregates.

References

- LSD1 Mechanism & Inhibition
 - Title: Mechanism of LSD1 inactivation by cyclopropylamine analogs.[6][7]
 - Source: NIH / PMC
 - URL:[[Link](#)]
- Assay Methodology
 - Title: LSD1 Histone Demethylase Assays and Inhibition.[2][8][7][9][10]
 - Source: Methods in Enzymology (via PMC)

- URL:[[Link](#)]
- Quinoline Scaffold in Epigenetics
 - Title: Quinoline-based compounds can inhibit diverse enzymes that act on DNA.[4][11][12]
 - Source: Cell Chemical Biology
 - URL:[[Link](#)]
- Kinetic Analysis of Covalent Inhibitors
 - Title: Kinetics of Irreversible Inhibition.[8][6]
 - Source: Wiley Encyclopedia of Chemical Biology
 - URL:[[Link](#)]

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Sources

- 1. US20200308110A1 - Cyclopropyl-amide compounds as dual lsd1/hdac inhibitors - Google Patents [patents.google.com]
- 2. researchgate.net [researchgate.net]
- 3. Structure-activity relationship of newly synthesized quinoline derivatives for reversal of multidrug resistance in cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Quinoline-based compounds can inhibit diverse enzymes that act on DNA - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Frontiers | Design, synthesis, antiproliferative assessments, and computational studies of new quinolin-2(1H)-ones as dual EGFR/HER-2 inhibitors [frontiersin.org]
- 6. ovid.com [ovid.com]
- 7. LSD1 Histone Demethylase Assays and Inhibition - PMC [pmc.ncbi.nlm.nih.gov]

- 8. Design and Synthesis of Styrenylcyclopropylamine LSD1 Inhibitors - PMC
[\[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- 9. Structure-Activity Relationship Study of Indolin-5-yl-cyclopropanamine Derivatives as Selective Lysine Specific Demethylase 1 (LSD1) Inhibitors - PubMed
[\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- 10. Synthesis, biological activity and mechanistic insights of 1-substituted cyclopropylamine derivatives: a novel class of irreversible inhibitors of histone demethylase KDM1A - PubMed
[\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- 11. Quinoline-based compounds can inhibit diverse enzymes that act on DNA | bioRxiv
[\[biorxiv.org\]](https://www.biorxiv.org/content/10.1101/088888v1)
- 12. Quinoline-based compounds can inhibit diverse enzymes that act on DNA - PubMed
[\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
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